

# Green Synthesis of Copper-Gold Nanoparticles: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: Copper;gold

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This document provides detailed application notes and protocols for the green synthesis of copper-gold (Cu-Au) bimetallic nanoparticles using plant extracts. This eco-friendly approach offers a cost-effective and sustainable alternative to conventional chemical and physical synthesis methods. The resulting nanoparticles have significant potential in various biomedical and catalytic applications, including drug delivery, anticancer therapy, and environmental remediation.

## Introduction

The field of nanotechnology has witnessed a surge in the development of bimetallic nanoparticles due to their unique synergistic properties that are often superior to their monometallic counterparts. Copper-gold (Cu-Au) bimetallic nanoparticles, in particular, have garnered considerable interest owing to their combined plasmonic, catalytic, and biological activities. The green synthesis of these nanoparticles using plant extracts as reducing and stabilizing agents is an emerging area of research, aligning with the principles of sustainable chemistry. Plant extracts are rich in phytochemicals such as polyphenols, flavonoids, terpenoids, and alkaloids, which can efficiently reduce metal ions and cap the resulting nanoparticles, preventing their agglomeration.<sup>[1][2][3]</sup>

This document focuses on the use of *Euphorbia tirucalli* latex as a model plant extract for the synthesis of Cu-Au bimetallic nanoparticles. The latex of *Euphorbia tirucalli* is a rich source of triterpenes, flavonoids, and other phenolic compounds that have been shown to be effective in the synthesis of metallic nanoparticles.[4][5][6][7][8]

## Experimental Protocols

### Preparation of *Euphorbia tirucalli* Latex Extract

This protocol outlines the preparation of the aqueous latex extract from *Euphorbia tirucalli*.

Materials:

- Fresh latex of *Euphorbia tirucalli*
- Deionized water
- Whatman No. 1 filter paper
- Beakers and flasks
- Magnetic stirrer
- Centrifuge

Procedure:

- Collect fresh latex from the *Euphorbia tirucalli* plant in a clean glass container.
- Dilute the collected latex with deionized water in a 1:10 (v/v) ratio.
- Stir the solution vigorously on a magnetic stirrer for 30 minutes at room temperature.
- Filter the solution through Whatman No. 1 filter paper to remove any suspended impurities.
- Centrifuge the filtrate at 5000 rpm for 15 minutes to pellet any remaining particulate matter.
- Carefully collect the supernatant, which is the aqueous latex extract.

- Store the extract at 4°C for further use.

## Green Synthesis of Copper-Gold (Cu-Au) Bimetallic Nanoparticles

This protocol describes the co-reduction method for the synthesis of Cu-Au bimetallic nanoparticles.

Materials:

- Euphorbia tirucalli latex extract (prepared as in Protocol 1)
- Copper(II) sulfate pentahydrate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ )
- Gold(III) chloride trihydrate ( $\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$ )
- Deionized water
- Magnetic stirrer with hot plate
- pH meter

Procedure:

- Prepare a 1 mM aqueous solution of  $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$  and a 1 mM aqueous solution of  $\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$ .
- In a clean beaker, mix equal volumes of the 1 mM  $\text{CuSO}_4$  and 1 mM  $\text{HAuCl}_4$  solutions.
- To this bimetallic precursor solution, add the prepared Euphorbia tirucalli latex extract dropwise under constant stirring. A typical starting ratio is 1:9 (v/v) of extract to metal salt solution.[9]
- Adjust the pH of the reaction mixture to a desired value (e.g., pH 7) using a 0.1 M NaOH or 0.1 M HCl solution.
- Heat the reaction mixture to 60-80°C while stirring continuously.

- Monitor the reaction by observing the color change of the solution. The formation of Cu-Au bimetallic nanoparticles is often indicated by a color change to a ruby red or purplish hue.
- Continue the reaction for a specific time (e.g., 60 minutes) until the color of the solution becomes stable.
- Allow the solution to cool to room temperature.
- Centrifuge the nanoparticle solution at 10,000 rpm for 30 minutes to pellet the synthesized nanoparticles.
- Discard the supernatant and wash the nanoparticle pellet with deionized water twice to remove any unreacted precursors and by-products.
- Resuspend the purified nanoparticles in deionized water for characterization and application studies.

## Characterization of Cu-Au Bimetallic Nanoparticles

This section outlines the standard techniques for characterizing the synthesized nanoparticles.

- UV-Visible Spectroscopy: To confirm the formation of nanoparticles by observing the surface plasmon resonance (SPR) peak. The SPR for Cu-Au bimetallic nanoparticles is typically observed between the SPR peaks of individual Cu and Au nanoparticles.[\[10\]](#)
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the functional groups from the plant extract that are responsible for the reduction and stabilization of the nanoparticles.[\[11\]](#)  
[\[12\]](#)[\[13\]](#)[\[14\]](#)
- X-ray Diffraction (XRD): To determine the crystalline nature and phase structure of the bimetallic nanoparticles.
- Transmission Electron Microscopy (TEM): To visualize the size, shape, and morphology of the nanoparticles.
- Dynamic Light Scattering (DLS): To measure the hydrodynamic diameter and size distribution of the nanoparticles in a colloidal suspension.[\[15\]](#)

- **Zeta Potential Analysis:** To determine the surface charge and stability of the nanoparticles in the colloidal suspension.[\[16\]](#)

## Data Presentation

The following tables summarize key quantitative data for green synthesized copper-gold nanoparticles.

Table 1: Physicochemical Characterization of Cu-Au Bimetallic Nanoparticles

Parameter	Typical Value Range	Characterization Technique
Size (TEM)	20 - 100 nm	Transmission Electron Microscopy
Hydrodynamic Diameter (DLS)	50 - 150 nm	Dynamic Light Scattering
Polydispersity Index (PDI)	< 0.3	Dynamic Light Scattering
Zeta Potential	-15 to -30 mV	Zeta Potential Analysis
Surface Plasmon Resonance (SPR)	530 - 550 nm	UV-Visible Spectroscopy

Table 2: Anticancer Activity of Cu-Au Bimetallic Nanoparticles

Cell Line	Nanoparticle Concentration	IC50 Value (µg/mL)	Assay
MCF-7 (Breast Cancer)	Varies	~10 - 50	MTT Assay
A549 (Lung Cancer)	Varies	~15 - 60	MTT Assay

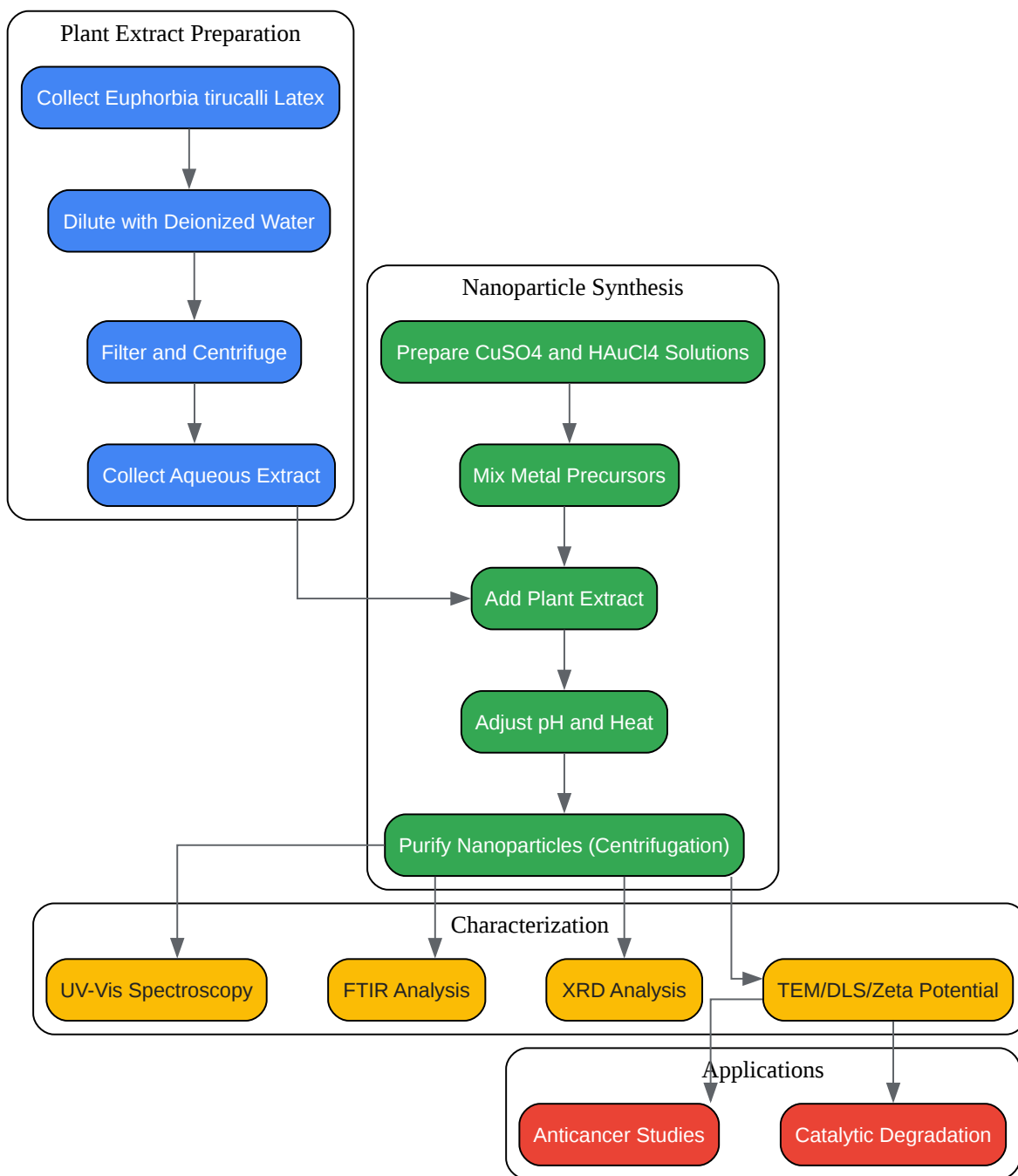
Note: The IC50 values can vary significantly depending on the specific synthesis parameters, nanoparticle composition, and cell line used.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Table 3: Catalytic Activity of Cu-Au Bimetallic Nanoparticles

Reaction	Catalyst	Rate Constant (k)	Reference
Reduction of 4-nitrophenol	Cu-Au Bimetallic Nanoparticles	Varies (typically in the range of $10^{-3}$ to $10^{-2}$ s $^{-1}$ )	<a href="#">[21]</a> <a href="#">[22]</a> <a href="#">[23]</a> <a href="#">[24]</a> <a href="#">[25]</a>

## Visualizations

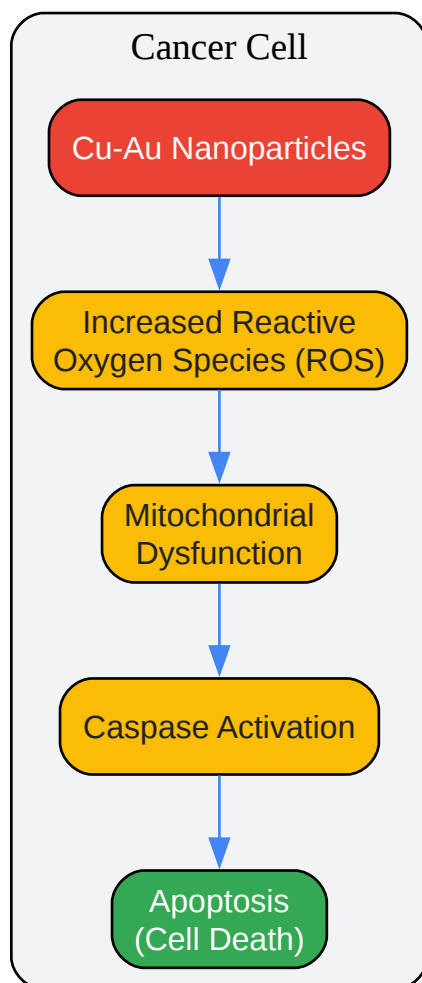
## Experimental Workflow



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Caption: Experimental workflow for the green synthesis of Cu-Au nanoparticles.

## Signaling Pathway for Anticancer Activity



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Caption: Proposed anticancer mechanism of Cu-Au nanoparticles.

## Applications in Drug Development Anticancer Agents

Green synthesized Cu-Au bimetallic nanoparticles have demonstrated significant potential as anticancer agents. Their proposed mechanism of action involves the induction of oxidative stress within cancer cells through the generation of reactive oxygen species (ROS). This increase in ROS can lead to mitochondrial dysfunction, activation of the caspase cascade, and ultimately, programmed cell death (apoptosis). The synergistic effect of copper and gold in the



bimetallic nanoparticles may enhance this cytotoxic activity against various cancer cell lines, including breast (MCF-7) and lung (A549) cancer cells.

## Catalytic Applications

The high surface-area-to-volume ratio and the synergistic electronic effects between copper and gold make these bimetallic nanoparticles excellent catalysts. They have shown high efficiency in the catalytic degradation of organic pollutants, such as the reduction of 4-nitrophenol to 4-aminophenol, a model reaction for evaluating catalytic performance. This catalytic activity is crucial for developing novel drug delivery systems where the nanoparticle can act as both a carrier and a catalyst for prodrug activation, as well as for the degradation of harmful environmental pollutants.

## Conclusion

The green synthesis of copper-gold bimetallic nanoparticles using plant extracts like *Euphorbia tirucalli* latex presents a promising, sustainable, and cost-effective approach for producing advanced nanomaterials. These nanoparticles exhibit significant potential in drug development, particularly as anticancer agents and catalysts. The detailed protocols and data provided in this document are intended to serve as a valuable resource for researchers and scientists working in the fields of nanotechnology, materials science, and pharmaceutical development. Further research is encouraged to explore the full therapeutic and catalytic potential of these novel bimetallic nanoparticles.

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## References

- 1. Green synthesis of bimetallic nanoparticles [atomfair.com]
- 2. A Review on Plant-Mediated Synthesis of Bimetallic Nanoparticles, Characterisation and Their Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]

- 4. [core.ac.uk](http://core.ac.uk) [[core.ac.uk](http://core.ac.uk)]
- 5. Phytochemical, Antioxidant and Anti-Cancer Properties of Euphorbia tirucalli Methanolic and Aqueous Extracts - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 6. Analytical methods to access the chemical composition of an Euphorbia tirucalli anticancer latex from traditional Brazilian medicine - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 7. Euphorbia tirucalli [[prota.prota4u.org](http://prota.prota4u.org)]
- 8. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 9. [sanad.iau.ir](http://sanad.iau.ir) [[sanad.iau.ir](http://sanad.iau.ir)]
- 10. Synthesis of gold nanoparticles using Euphorbia tirucalli latex and the microwave method | Semantic Scholar [[semanticscholar.org](http://semanticscholar.org)]
- 11. Euphorbia tirucalli latex loaded polymer nanoparticles: Synthesis, characterization, in vitro release and in vivo antinociceptive action - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 12. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 13. [journals.plos.org](http://journals.plos.org) [[journals.plos.org](http://journals.plos.org)]
- 14. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 15. Euphorbia tirucalli latex loaded polymer nanoparticles: Synthesis, characterization, in vitro release and in vivo antinociceptive action | PLOS One [[journals.plos.org](http://journals.plos.org)]
- 16. [doaj.org](http://doaj.org) [[doaj.org](http://doaj.org)]
- 17. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 18. Evaluation of anticancer activity in vitro of a stable copper(I) complex with phosphine-peptide conjugate - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 19. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 20. Copper oxide nanoparticles induce anticancer activity in A549 lung cancer cells by inhibition of histone deacetylase - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 21. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 22. [pubs.acs.org](http://pubs.acs.org) [[pubs.acs.org](http://pubs.acs.org)]
- 23. Synergistic effect of bimetallic Cu:Ni nanoparticles for the efficient catalytic conversion of 4-nitrophenol - New Journal of Chemistry (RSC Publishing) [[pubs.rsc.org](http://pubs.rsc.org)]
- 24. [pubs.acs.org](http://pubs.acs.org) [[pubs.acs.org](http://pubs.acs.org)]
- 25. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]

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